Application Notes and Protocols for AZD-PEG2-Azide in Live-Cell Imaging

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Compound of Interest

Compound Name:	*AZD-PEG2-Azide*
Cat. No.:	*B15551855*

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These application notes provide a detailed guide for the utilization of **AZD-PEG2-Azide** in live-cell imaging applications. The protocols focus on the principles of bioorthogonal chemistry, specifically copper-free click chemistry (Strain-Promoted Azide-Alkyne Cycloaddition - SPAAC), to label and visualize biomolecules in their native cellular environment.

Introduction

AZD-PEG2-Azide is a chemical probe containing an azide moiety linked to a polyethylene glycol (PEG) spacer. The azide group serves as a bioorthogonal handle, allowing for specific covalent reaction with a complementary alkyne- or cyclooctyne-tagged molecule in a biological system without interfering with native biochemical processes. The PEG spacer enhances the solubility and bioavailability of the molecule. This reagent is particularly valuable for live-cell imaging when combined with metabolic labeling strategies.

Principle of Application: The primary application of **AZD-PEG2-Azide** in live-cell imaging involves a two-step process:

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- Metabolic Labeling: Cells are incubated with a precursor molecule (e.g., an amino acid or sugar) that has been modified to contain a strained alkyne, such as a cyclooctyne group. This precursor is incorporated into newly synthesized proteins or glycans through the cell's natural metabolic pathways.

- Bioorthogonal Ligation (Click Chemistry): **AZD-PEG2-Azide**, conjugated to a fluorescent reporter, is then introduced to the cells. The azide on the **AZD-PEG2-Azide** probe reacts specifically and efficiently with the alkyne-modified biomolecules via a strain-promoted azide-alkyne cycloaddition (SPAAC) reaction. This results in the fluorescent labeling of the target biomolecules, which can then be visualized using fluorescence microscopy.[1][2][3]

This copper-free click chemistry approach is highly advantageous for live-cell imaging as it avoids the cytotoxicity associated with copper catalysts used in traditional click chemistry (CuAAC).[4][5]

Data Presentation

The following tables summarize quantitative data from representative live-cell imaging experiments using azide-alkyne click chemistry.

Table 1: Reagent Concentrations and Incubation Times for Live-Cell SPAAC Labeling

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Parameter	Range	Typical Value	Reference
Metabolic Labeling (Alkyne Precursor)			
Amino Acid Analogue (e.g., TCO*A)	100 - 500 µM	200 µM	[6]
Azido Sugar (e.g., Ac4ManNAz)	10 - 50 µM	25 µM	[7]
Incubation Time	4 - 48 hours	24 hours	[8]
Fluorescent Azide Probe Labeling			
Azide-Fluorophore Conjugate	1 - 50 µM	10 µM	[4][9]
Incubation Time	10 - 120 minutes	30 minutes	[4][6]

Table 2: Fluorescence Enhancement in Live-Cell SPAAC Labeling of Proteins

Fluorescent Probe	Concentration	Labeling Time	Mean Fluorescence Enhancement (fold increase)	Cell Line
Coumarin-cyclooctyne conjugate 1	50 µM	10 min	15	Rat-1 Fibroblasts
Coumarin-cyclooctyne conjugate 2	50 µM	10 min	20	Rat-1 Fibroblasts
Coumarin-cyclooctyne conjugate 3	10 µM	10 min	10	Rat-1 Fibroblasts

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Data adapted from a study on labeling newly synthesized proteins with azidohomoalanine (Aha) and coumarin-cyclooctyne conjugates.[4]

Experimental Protocols

Protocol 1: Metabolic Labeling of Cellular Proteins with a Strained Alkyne

This protocol describes the incorporation of a strained alkyne into newly synthesized proteins using a non-canonical amino acid analogue.

Materials:

- Mammalian cells of interest (e.g., HeLa, HEK293T)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Methionine-free medium
- Strained alkyne-containing amino acid analogue (e.g., a trans-cyclooctene-lysine derivative like TCO*A)
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Seed cells in a suitable culture vessel (e.g., glass-bottom dish for imaging) and allow them to adhere and grow to the desired confluency (typically 70-80%).
- Starvation (Optional but Recommended): Gently aspirate the complete medium, wash the cells once with warm PBS, and then replace with methionine-free medium. Incubate the cells for 1-2 hours to deplete intracellular methionine pools.
- Metabolic Labeling: Prepare a stock solution of the strained alkyne-containing amino acid in a suitable solvent (e.g., DMSO or sterile water). Dilute the stock solution into fresh, pre-warmed methionine-free medium to the desired final concentration (e.g., 200 µM of TCO*A). [6]

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- Replace the starvation medium with the labeling medium containing the alkyne amino acid.
- Incubate the cells for 4-24 hours at 37°C in a CO2 incubator to allow for metabolic incorporation into newly synthesized proteins. The optimal incubation time will depend on the rate of protein synthesis in the chosen cell line and should be determined empirically.

Protocol 2: Fluorescent Labeling of Alkyne-Modified Proteins in Live Cells using an Azide Probe

This protocol outlines the subsequent labeling of the alkyne-modified proteins with a fluorescently tagged azide probe, such as a fluorophore-conjugated **AZD-PEG2-Azide**.

Materials:

- Cells with metabolically incorporated strained alkynes (from Protocol 1)
- Fluorescently-labeled **AZD-PEG2-Azide** (e.g., **AZD-PEG2-Azide** conjugated to a fluorophore like Cy5)
- Live-cell imaging buffer (e.g., phenol red-free medium supplemented with HEPES)
- Fluorescence microscope with a live-cell imaging chamber

Procedure:

- Preparation of Azide Probe Solution: Prepare a stock solution of the fluorescently-labeled **AZD-PEG2-Azide** in DMSO. Dilute the stock solution in pre-warmed live-cell imaging buffer to the desired final concentration (e.g., 2 µM).[6]
- Washing: Gently aspirate the metabolic labeling medium from the cells. Wash the cells twice with pre-warmed live-cell imaging buffer to remove any unincorporated alkyne amino acid.
- Labeling: Add the diluted fluorescent azide probe solution to the cells.
- Incubate for 10-60 minutes at 37°C in a CO2 incubator. The optimal incubation time should be determined to achieve sufficient labeling with minimal background.[4]

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- Final Washes: Aspirate the labeling solution and wash the cells three times with pre-warmed live-cell imaging buffer to remove unbound fluorescent probe.
- Imaging: Add fresh live-cell imaging buffer to the cells and proceed with imaging on a fluorescence microscope equipped for live-cell imaging.

Visualizations

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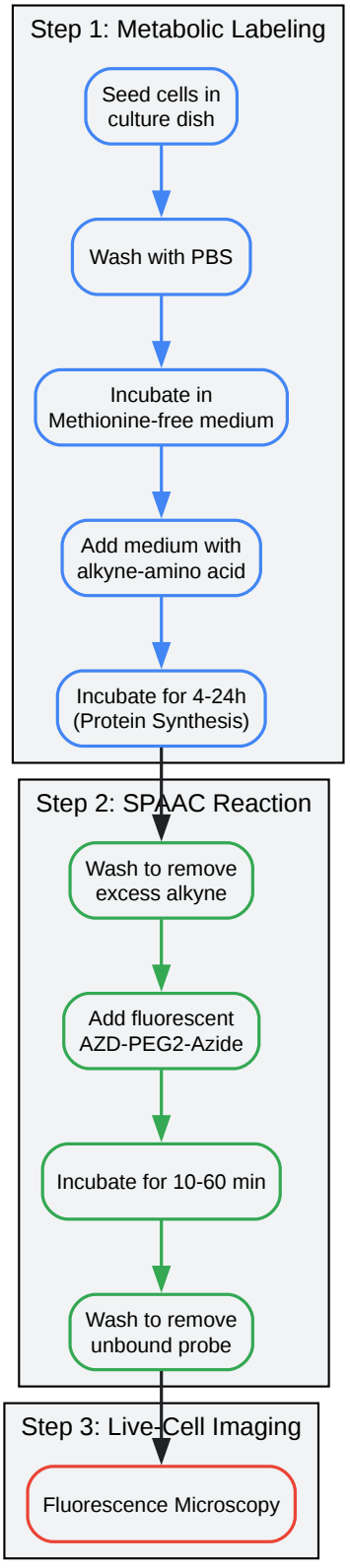

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Caption: Experimental workflow for live-cell imaging using metabolic labeling and SPAAC.

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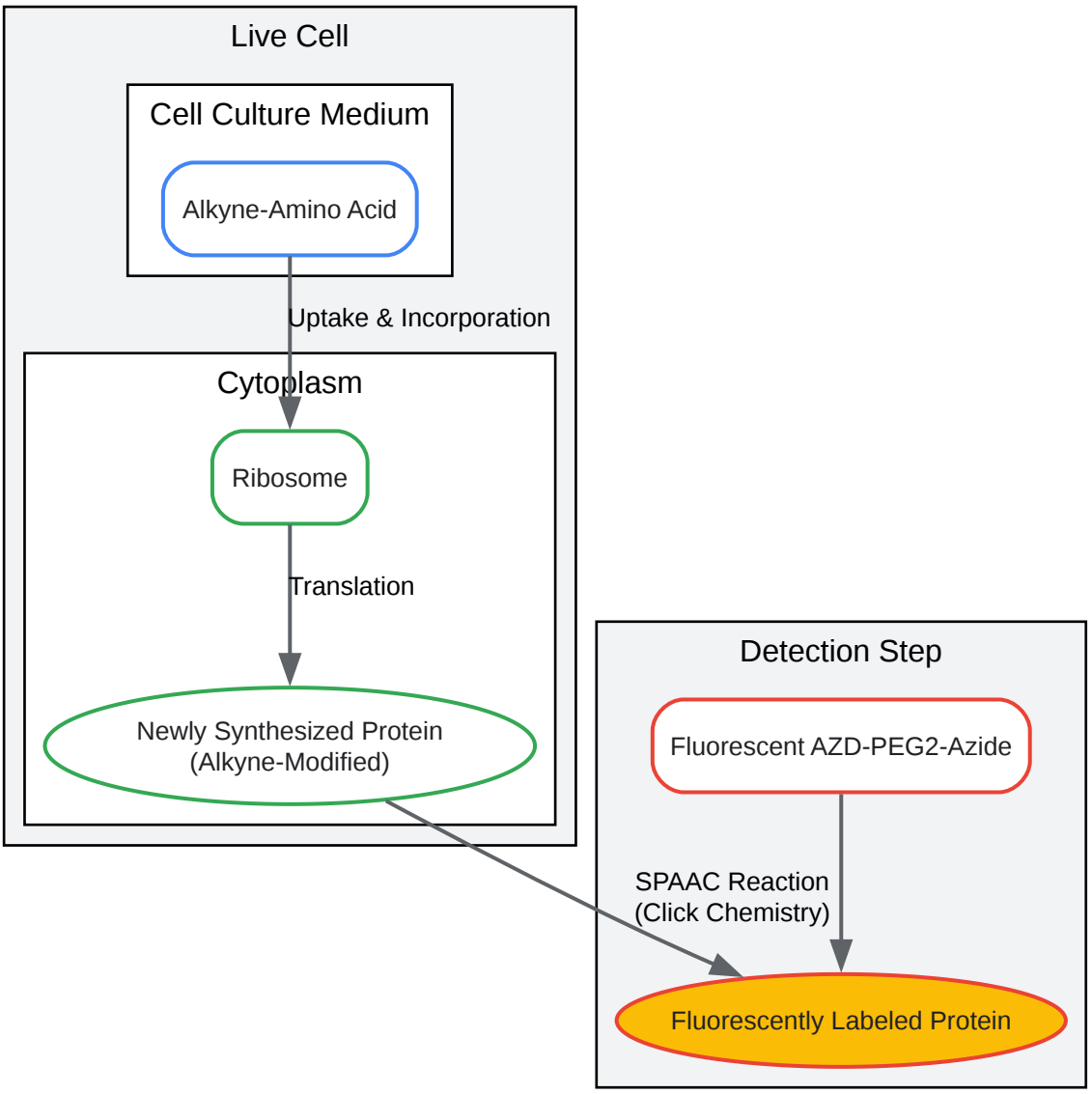

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Caption: Conceptual pathway of metabolic labeling and fluorescent detection in a live cell.

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